

CAS number for 3,6-Dichloro-1,2,4,5-tetrazine

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Compound of Interest

Compound Name: 3,6-Dichloro-1,2,4,5-tetrazine

Cat. No.: B031795

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An In-Depth Technical Guide to **3,6-Dichloro-1,2,4,5-tetrazine**

Introduction

3,6-Dichloro-1,2,4,5-tetrazine, a versatile chemical compound, is recognized for its unique properties and wide-ranging applications, particularly as a foundational building block in organic chemistry and in the synthesis of energetic materials.^[1] This nitrogen-rich heterocycle is characterized by a six-membered aromatic ring containing four nitrogen atoms and two chlorine substituents. The presence of electron-withdrawing chlorine atoms significantly enhances the electrophilicity of the tetrazine core, making it highly reactive and valuable for various chemical transformations.^[2] Its enhanced stability and reactivity make it an ideal candidate for researchers focused on developing new materials with explosive or propellant characteristics.^[1] Furthermore, its ability to participate in diverse chemical reactions allows for the creation of complex molecules utilized in pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} A significant area of application is in bioorthogonal chemistry, where its rapid and specific reactions are used for labeling biomolecules in living systems.^[2]

Physicochemical and Computational Data

A summary of the key properties of **3,6-Dichloro-1,2,4,5-tetrazine** is presented below. This data is essential for its handling, application in synthesis, and computational modeling.

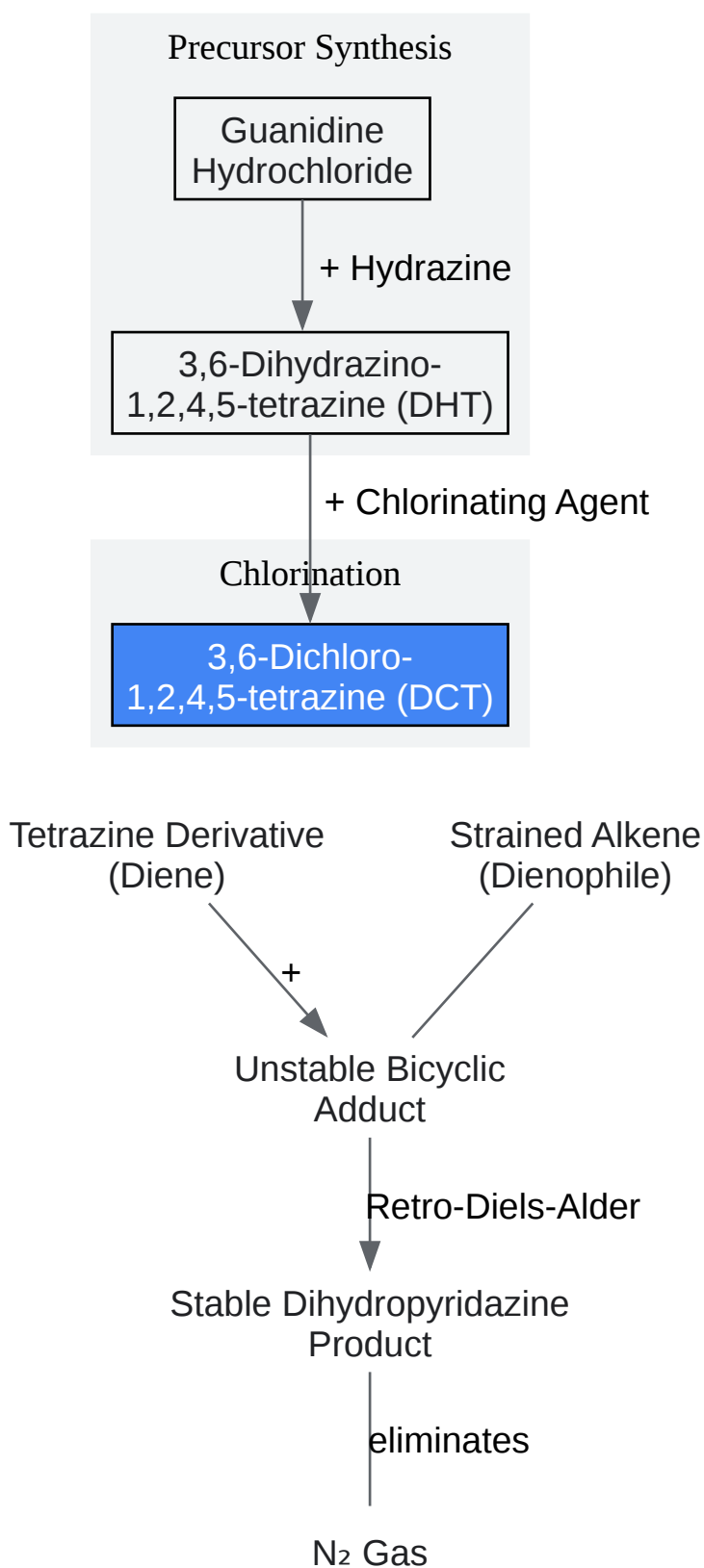
Property	Value
CAS Number	106131-61-7[1][3][4][5][6][7]
Molecular Formula	C ₂ Cl ₂ N ₄ [1][3][4][5][7]
Molecular Weight	150.95 g/mol [1][4][5][7]
Appearance	Light yellow to brown powder/crystal[1][6]
Melting Point	146 - 151 °C[1]
Purity	≥95-97% (HPLC)[1][4][5][6]
SMILES	<chem>ClC1=NN=C(Cl)N=N1</chem> [4]
Topological Polar Surface Area (TPSA)	51.56 Å ² [4]
LogP	0.5734[4]
Storage Temperature	2 - 8 °C[1] or -20°C[4]

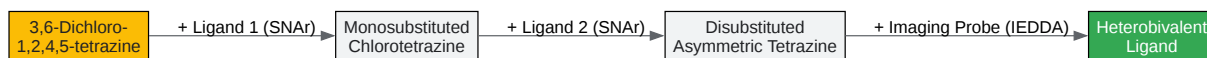
Synthesis and Experimental Protocols

The synthesis of **3,6-dichloro-1,2,4,5-tetrazine** is a critical process for its subsequent use in various applications. A prevalent and well-documented strategy involves the direct chlorination of a precursor molecule.

General Synthetic Route

A common method for synthesizing **3,6-dichloro-1,2,4,5-tetrazine** is through the chlorination of 3,6-dihydrazino-1,2,4,5-tetrazine (DHT).[2] DHT itself is typically prepared in a multi-step process that starts from guanidine hydrochloride and hydrazine.[2][8] The final chlorination step converts DHT into the target compound.[8]





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